

An In-depth Technical Guide to Dipotassium Thiocarbonate (CAS 26750-66-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium thiocarbonate

Cat. No.: B13743357

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of the available technical data for **Dipotassium Thiocarbonate** (CAS 26750-66-3). It is intended for informational purposes for a scientific audience. All laboratory work should be conducted with appropriate safety precautions.

Introduction

Dipotassium thiocarbonate, identified by the CAS number 26750-66-3, is an inorganic salt. While some chemical databases may contain conflicting or varied information regarding its structure and properties, this guide consolidates the available data. This compound is primarily utilized as a reagent in chemical synthesis and analytical applications. Notably, there is a significant lack of publicly available information regarding its biological activity, mechanism of action, and relevance to drug development.

Chemical and Physical Properties

Dipotassium thiocarbonate is a potassium salt with the molecular formula $\text{CK}_2\text{O}_2\text{S}$.^{[1][2]} It is also referred to as **potassium thiocarbonate**.^{[1][2]} The physical form of the related compound, potassium trithiocarbonate, is described as yellowish-red, deliquescent granules or crystals. It is very soluble in water, and the resulting aqueous solution is strongly alkaline.^[3]

Quantitative Physicochemical Data

A comprehensive set of experimentally determined physicochemical properties for **dipotassium thiocarbonate** is not readily available in the literature. The following tables summarize the available computed and limited experimental data.

Table 1: Compound Identification

Identifier	Value	Source(s)
CAS Number	26750-66-3	[1] [2] [4]
Molecular Formula	CK ₂ O ₂ S	[1] [2] [4]
IUPAC Name	dipotassium sulfanylidene methanediolate; dipotassium;sulfidoformate	[2] [4]
Synonyms	Dipotassium thiocarbonate, Potassium thiocarbonate, EINECS 247-959-3	[1] [2] [4]
Molecular Weight	154.27 g/mol	[1] [2]

Table 2: Physicochemical Properties

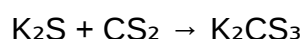
Property	Value	Source(s)
Boiling Point	270.8°C at 760 mmHg	[4]
Flash Point	117.6°C	[4]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	3	[2]
Rotatable Bond Count	0	[2]
Exact Mass	153.88931338 Da	[2]
Topological Polar Surface Area	41.1 Å ²	[2]
Heavy Atom Count	4	[2]

Synthesis and Experimental Protocols

An established method for the preparation of **potassium thiocarbonate** involves the reaction of potassium sulfide with carbon disulfide in an aqueous medium.

Synthesis of Dipotassium Thiocarbonate

Reaction Scheme:



While the above reaction depicts the formation of potassium trithiocarbonate, a related patent describes the synthesis of **potassium thiocarbonate** solutions by reacting potassium sulfide with a molecular excess of carbon bisulfide in the presence of water.^[5] The pH of the partially reacted mixture is then adjusted to 8.0 or higher with an alkali such as potassium hydroxide, and the reaction is allowed to proceed to completion.^[5]

Experimental Protocol for the Preparation of **Potassium Thiocarbonate** Solution (Adapted from US Patent 2,287,285 A)^[5]

- Materials:
 - Potassium sulfide (hydrate or aqueous solution)
 - Carbon bisulfide (molecular excess)
 - Potassium hydroxide (or other suitable alkali)
 - Water
- Procedure:
 - In a suitable reactor (e.g., glass-lined, iron, or nickel), combine potassium sulfide, a molecular excess of carbon bisulfide, and sufficient water to dissolve the potassium sulfide.
 - Heat and stir the mixture at a temperature not exceeding its reflux temperature at the employed pressure. A preferred reaction temperature is approximately 35°C at

atmospheric pressure.

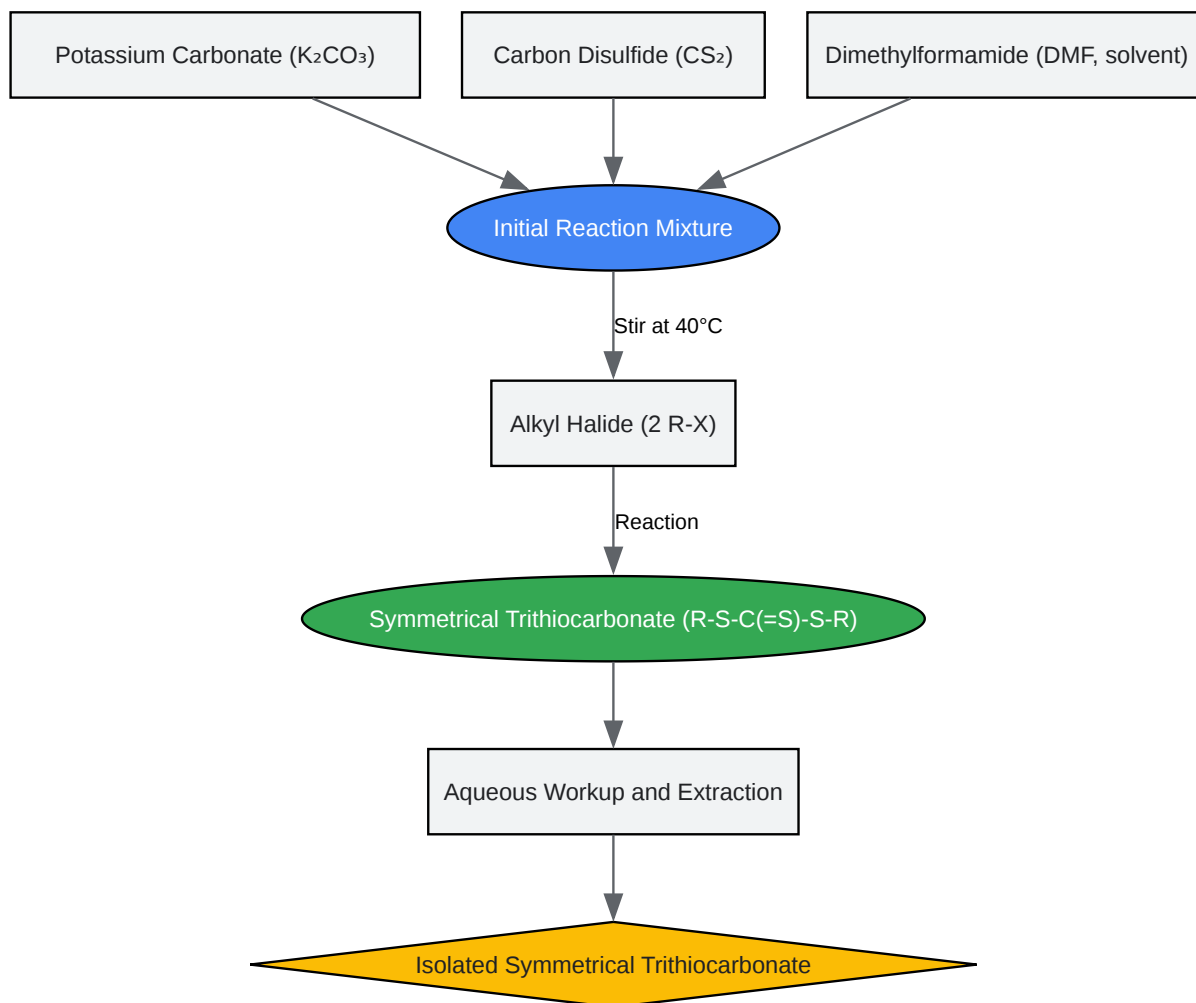
- After partial reaction, add a sufficient amount of potassium hydroxide to adjust the pH of the reaction mixture to 8.0 or higher.
- Continue warming and stirring the mixture at the reaction temperature for an additional period sufficient to complete the reaction. The completion of the reaction can be monitored by analyzing aliquot portions of the mixture.
- Upon completion, separate the excess carbon bisulfide from the aqueous solution.
- The resulting product is an aqueous solution of **potassium thiocarbonate**.

Chemical Reactivity and Applications

Dipotassium thiocarbonate and related thiocarbonates are versatile reagents in organic synthesis. The thiocarbonate anion can form stable complexes with transition metals, which have been explored for catalytic applications.^[3] A primary application of **potassium thiocarbonate** is as a precursor for the synthesis of trithiocarbonates.^[3] These trithiocarbonates are important in free-radical polymerization, as well as in the manufacturing of agrochemicals and lubricant additives.^[3]

Logical Workflow for Synthesis of Symmetrical Trithiocarbonates

The following diagram illustrates the use of potassium carbonate (as a precursor to **potassium thiocarbonate** in situ) in the synthesis of symmetrical trithiocarbonates.



[Click to download full resolution via product page](#)

Caption: Workflow for the one-pot synthesis of symmetrical trithiocarbonates.

Biological Activity and Toxicology

Biological Activity and Mechanism of Action

There is a notable absence of published scientific literature detailing any specific biological activity or mechanism of action for **dipotassium thiocarbonate** in the context of drug development or molecular biology. Searches of established scientific databases have not yielded studies on its interaction with biological macromolecules, its effects in cell-based or in vivo models, or its involvement in any signaling pathways.

Toxicology Summary

Limited toxicological information is available from safety data sheets for related compounds. Potassium thiocyanate is reported to be harmful if swallowed, in contact with skin, or if inhaled. Direct contact can cause skin and serious eye irritation.

It is imperative to handle **dipotassium thiocarbonate** with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, and to work in a well-ventilated area or under a chemical fume hood.

Conclusion

Dipotassium thiocarbonate (CAS 26750-66-3) is a chemical reagent with established applications in synthesis, particularly as a precursor to trithiocarbonates. This guide has summarized the available chemical and physical properties, as well as a method for its preparation. However, a significant information gap exists regarding its biological effects. For professionals in research and drug development, this compound is best considered as a synthetic building block rather than a biologically active agent, based on the current body of scientific literature. Further research would be required to explore any potential biological activities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bocsci.com [bocsci.com]
- 2. Potassium thiocarbonate | CK2O2S | CID 117858 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Potassium thiocarbonate (26750-66-3) for sale [vulcanchem.com]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. US2287285A - Preparation of potassium thiocarbonate - Google Patents [patents.google.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to Dipotassium Thiocarbonate (CAS 26750-66-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13743357#cas-number-26750-66-3-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com